

2-Chlorophenyl phosphorodichloridate chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chlorophenyl
phosphorodichloridate

Cat. No.: B077605

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An In-depth Technical Guide to **2-Chlorophenyl phosphorodichloridate**

Abstract

2-Chlorophenyl phosphorodichloridate (CAS No. 15074-54-1) is a versatile phosphorylating agent crucial in synthetic organic chemistry.^{[1][2]} This colorless to light yellow liquid serves as a key intermediate in the development of a wide range of pharmaceuticals, particularly antiviral and anticancer phosphonate derivatives, and in the manufacturing of agrochemicals and flame-retardant polymers.^[1] This guide provides a comprehensive overview of its chemical properties, reactivity, applications, and safety protocols, tailored for researchers and professionals in drug development and chemical synthesis.

Chemical and Physical Properties

2-Chlorophenyl phosphorodichloridate is characterized by its high reactivity, particularly with nucleophiles, owing to the two chlorine atoms attached to the phosphorus center. It is sensitive to moisture and requires handling under an inert atmosphere.^{[3][4]}

A summary of its key quantitative properties is presented below.

Property	Value	Citations
CAS Number	15074-54-1	[1] [3] [5]
Molecular Formula	C ₆ H ₄ Cl ₃ O ₂ P	[1] [3] [6]
Molecular Weight	245.43 g/mol	[1] [3]
Appearance	Clear, colorless to light yellow/orange liquid	[1] [2] [3]
Boiling Point	135-137 °C at 12 mmHg	[1] [3]
Density	1.49 - 1.491 g/mL at 25 °C	[1] [3]
Refractive Index (n _{20/D})	1.5370 - 1.5410	[1] [3]
Flash Point	105 °C (221 °F) - closed cup	[3]
Purity	≥97.0% to ≥99%	[1] [2]
Solubility	Insoluble in water; reacts violently with water.	[5] [7]
Storage Temperature	Room temperature, under inert atmosphere. Keep refrigerated.	[1] [3] [4]

Reactivity and Stability

Reactivity: **2-Chlorophenyl phosphorodichloridate**'s primary reactivity stems from the two P-Cl bonds, which are susceptible to nucleophilic substitution. This property makes it an excellent phosphorylating agent.

- **Reaction with Water:** It reacts violently with water and is moisture-sensitive, liberating toxic gases and causing corrosion.[\[4\]](#)[\[7\]](#) Exposure to moist air should be strictly avoided.[\[4\]](#)
- **Incompatible Materials:** It is incompatible with strong oxidizing agents, strong bases, and alcohols.[\[4\]](#)[\[7\]](#)
- **Hazardous Decomposition:** Upon decomposition, it can produce hazardous products including carbon monoxide (CO), carbon dioxide (CO₂), oxides of phosphorus, phosphine,

and hydrogen chloride gas.[4][7]

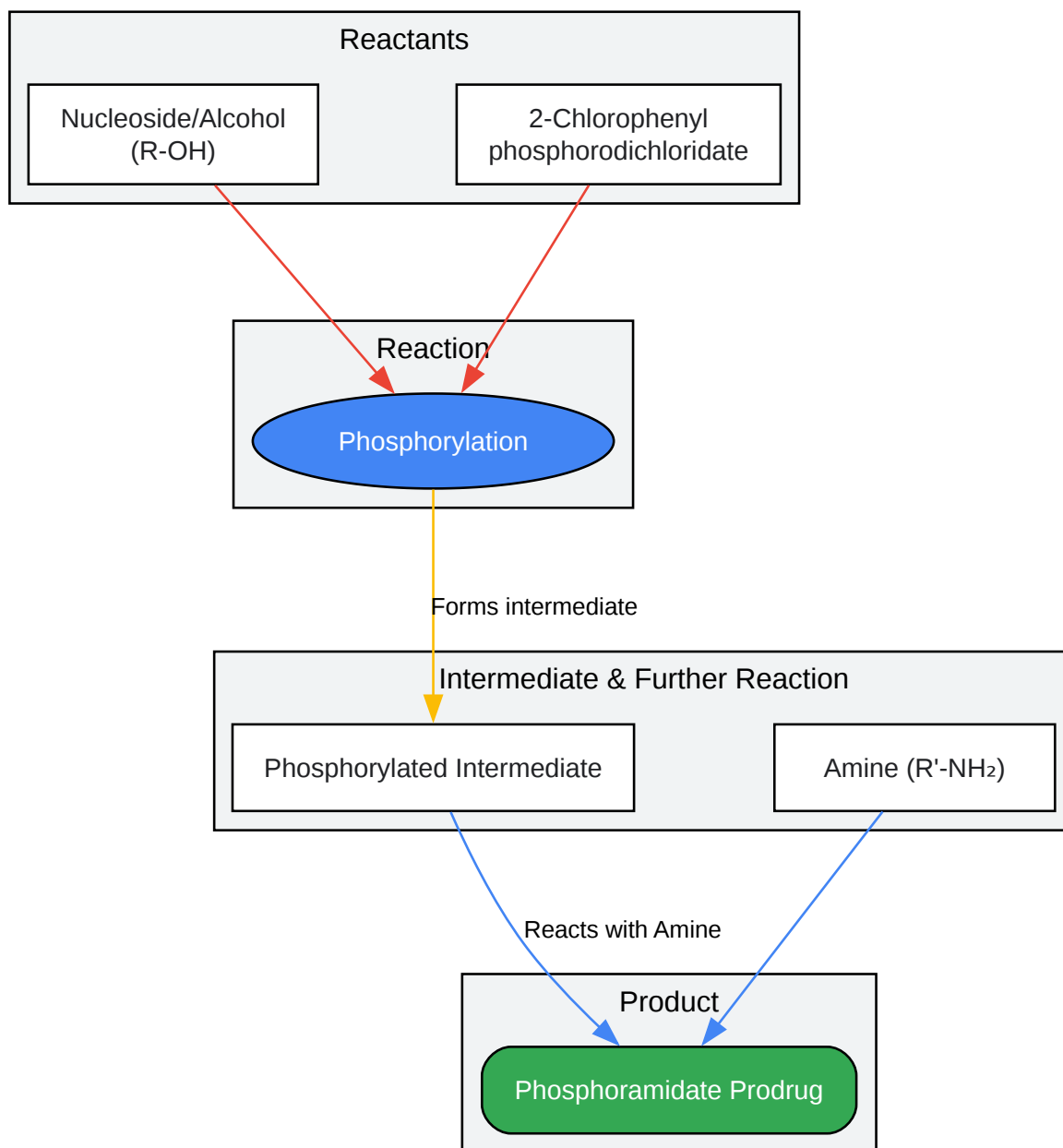
Stability: The compound is stable under normal, dry conditions and inert atmosphere.[7][8] It should be stored in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosives.[4][8]

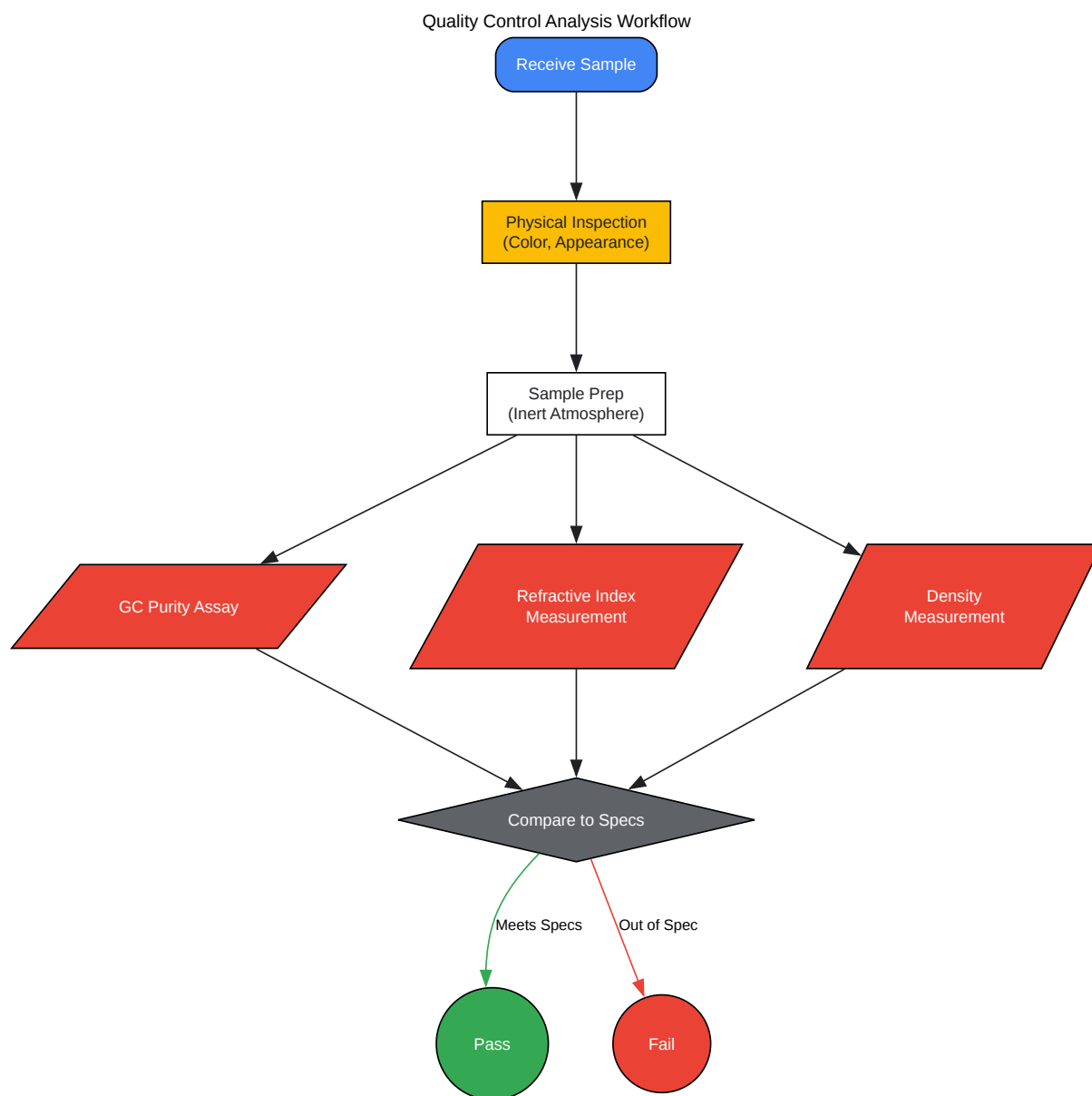
Core Applications in Research and Development

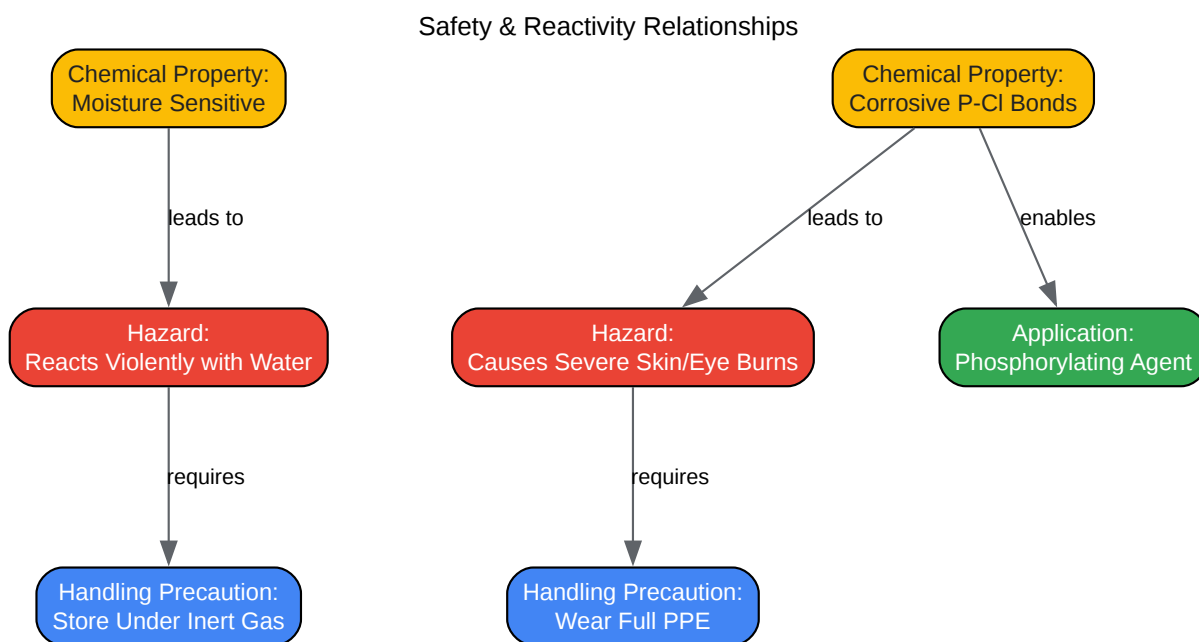
The primary utility of **2-chlorophenyl phosphorodichloridate** is as a reagent for introducing the 2-chlorophenyl phosphate moiety into organic molecules.[5]

- **Pharmaceutical Development:** It is a key building block in the synthesis of phosphonate and phosphoramidate prodrugs, which are designed to improve the bioavailability of antiviral and anticancer nucleoside analogues.[1][9] The reagent facilitates the formation of a phosphate ester linkage, which can be cleaved in vivo to release the active drug.
- **Agrochemicals:** It is used to create pesticides and herbicides with enhanced stability and efficacy.[1]
- **Oligonucleotide Synthesis:** The compound has been used in the preparation of mononucleotide building blocks for the solution-phase synthesis of oligonucleotides and oligonucleotide phosphorothioates.[3]
- **Material Science:** It is also employed in the production of phosphonylated polymers, which can confer properties like flame retardancy and improved chemical resistance.[1]

General Phosphorylation Workflow







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- To cite this document: BenchChem. [2-Chlorophenyl phosphorodichloridate chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077605#2-chlorophenyl-phosphorodichloridate-chemical-properties>]

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